

# performance comparison of solar cells fabricated with and without 1,8-diiodoctane

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## Compound of Interest

Compound Name: 1,8-Diiodoctane

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## The Impact of 1,8-Diiodoctane on Solar Cell Performance: A Comparative Guide

The incorporation of solvent additives is a widely adopted strategy to enhance the efficiency of solution-processed solar cells. Among these, **1,8-diiodoctane** (DIO) has emerged as a key additive for optimizing the morphology of the active layer in both organic and inorganic thin-film solar cells. This guide provides a comprehensive comparison of the performance of solar cells fabricated with and without DIO, supported by experimental data and detailed protocols for researchers and scientists in the field.

The primary role of **1,8-diiodoctane** in solar cell fabrication is to influence the nanoscale morphology of the photoactive layer.<sup>[1][2]</sup> By selectively dissolving one of the components of the active layer blend, DIO promotes a more favorable phase separation, leading to the formation of bicontinuous interpenetrating networks.<sup>[3]</sup> This optimized morphology enhances exciton dissociation into free charge carriers and improves charge transport to the respective electrodes, ultimately boosting the overall power conversion efficiency of the device.<sup>[2][3]</sup>

## Performance Comparison of Solar Cells With and Without 1,8-Diiodoctane

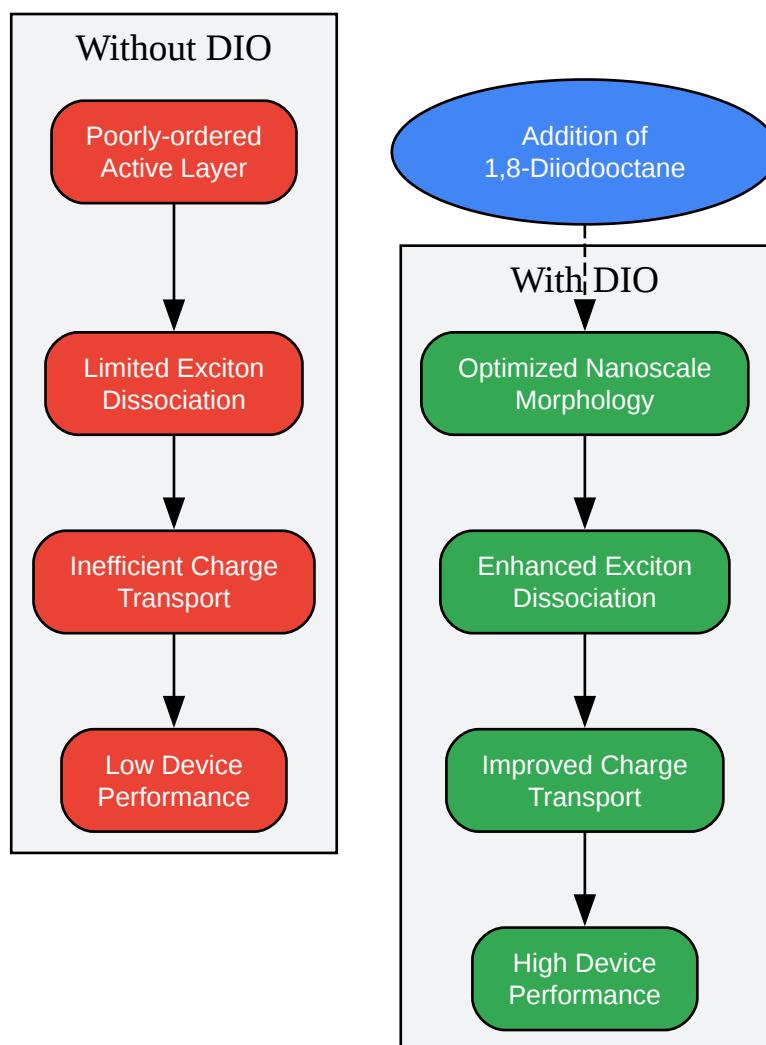
The addition of **1,8-diiodoctane** as a processing additive has been shown to significantly improve the key performance parameters of various types of solar cells. The following table summarizes the comparative performance of solar cells fabricated with and without DIO,

highlighting the improvements in power conversion efficiency (PCE), short-circuit current density ( $J_{sc}$ ), open-circuit voltage ( $V_{oc}$ ), and fill factor (FF).

Solar Cell Type	Active Layer	Additive	PCE (%)	$J_{sc}$ (mA/cm <sup>2</sup> )	$V_{oc}$ (V)	FF (%)	Reference
Organic Solar Cell	P3HT:PC 61BM	Without DIO	3.4	-	-	-	[1]
With DIO	5.1	-	-	-	[1]		
Organic Solar Cell	PBTIBDT :PC71BM	Without DIO	< 4.0	~10	~0.85	~45	[3]
3.0 vol% DIO	5.4	~12	~0.85	~55	[3]		
Kesterite Solar Cell	Cu <sub>2</sub> ZnSn S4 (CZTS)	Without DIO	< 4.0	< 14	~0.45	< 60	[4]
20 mg/mL DIO	4.82	16.44	0.465	64.3	[4]		

## Mechanism of Performance Enhancement by 1,8-Diiodooctane

The performance enhancement in solar cells upon the addition of **1,8-diiodooctane** is primarily attributed to its role as a morphology modifier. The following diagram illustrates the proposed mechanism.



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Caption: Mechanism of DIO-induced performance enhancement.

## Experimental Protocols

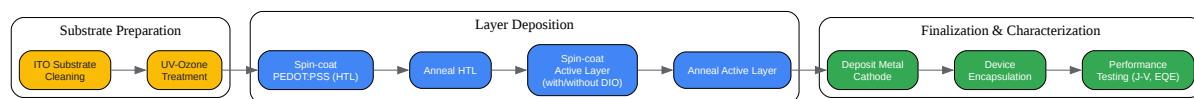
This section provides a detailed methodology for the fabrication and characterization of organic solar cells, both with and without the **1,8-diiodooctane** additive.

## Materials and Reagents:

- Substrates: Indium tin oxide (ITO) coated glass

- Hole Transport Layer (HTL): Poly(3,4-ethylenedioxythiophene) polystyrene sulfonate (PEDOT:PSS)
- Active Layer Materials:
  - Electron Donor: Poly(3-hexylthiophene) (P3HT) or PBTIBDT
  - Electron Acceptor:[5][5]-Phenyl-C61-butyric acid methyl ester (PC61BM) or[5][5]-Phenyl-C71-butyric acid methyl ester (PC71BM)
- Solvent: Chlorobenzene (CB) or o-dichlorobenzene (o-DCB)
- Additive: **1,8-Diiodooctane** (DIO)
- Cathode: Aluminum (Al) or Calcium (Ca)/Aluminum (Al)

## Device Fabrication Workflow:



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Caption: Experimental workflow for solar cell fabrication.

## Detailed Fabrication Steps:

- Substrate Cleaning: ITO-coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each. The substrates are then dried with a nitrogen gun and treated with UV-ozone for 20 minutes to improve the wettability and work function of the ITO surface.
- Hole Transport Layer Deposition: A layer of PEDOT:PSS is spin-coated onto the cleaned ITO substrates at 4000 rpm for 60 seconds. The films are then annealed at 150°C for 15 minutes

in a nitrogen-filled glovebox.

- Active Layer Solution Preparation:
  - Without DIO: The donor polymer (e.g., P3HT) and fullerene acceptor (e.g., PC61BM) are dissolved in a solvent like chlorobenzene at a specific weight ratio (e.g., 1:0.8) to achieve a total concentration of around 20-30 mg/mL. The solution is stirred overnight at a slightly elevated temperature (e.g., 50°C) to ensure complete dissolution.
  - With DIO: **1,8-diiodooctane** is added to the pre-mixed active layer solution at a specific volume percentage (e.g., 3 vol%). The solution is then stirred for a few more hours before use.
- Active Layer Deposition: The active layer solution (with or without DIO) is spin-coated on top of the PEDOT:PSS layer inside a nitrogen-filled glovebox. The spin-coating speed and time are optimized to achieve the desired film thickness (typically 80-120 nm). The films are then subjected to a solvent annealing process by keeping them in a covered petri dish for a period of time, followed by thermal annealing at a specific temperature (e.g., 110-150°C) to promote morphology optimization.
- Cathode Deposition: A metal cathode, such as a bilayer of Ca/Al (20 nm/100 nm) or a single layer of Al (100 nm), is deposited on top of the active layer by thermal evaporation under high vacuum ( $<10^{-6}$  Torr). The deposition rate and thickness are monitored using a quartz crystal microbalance.
- Device Encapsulation: The fabricated devices are encapsulated using a UV-curable epoxy resin and a glass slide to prevent degradation from exposure to air and moisture.

## Characterization Techniques:

- Current Density-Voltage (J-V) Characteristics: The J-V curves of the solar cells are measured under simulated AM 1.5G illumination (100 mW/cm<sup>2</sup>) using a solar simulator and a source meter. The key performance parameters (PCE, J<sub>sc</sub>, V<sub>oc</sub>, and FF) are extracted from these curves.
- External Quantum Efficiency (EQE): EQE spectra are measured to determine the ratio of collected charge carriers to incident photons at each wavelength.

- Atomic Force Microscopy (AFM): AFM is used to characterize the surface morphology and roughness of the active layer films.
- Transmission Electron Microscopy (TEM): TEM can be employed to visualize the nanoscale phase separation within the active layer.
- X-ray Diffraction (XRD): XRD analysis provides information on the crystallinity of the polymer donor in the active layer.

In conclusion, the use of **1,8-diiodooctane** as a solvent additive is a highly effective method for improving the performance of solution-processed solar cells. By carefully controlling the active layer morphology, significant enhancements in power conversion efficiency can be achieved. The experimental protocols and data presented in this guide offer a valuable resource for researchers working on the development of next-generation photovoltaic technologies.

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